NIK-IN-2 Kinase Inhibitor: A Comparative Analysis of Cross-Reactivity

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Compound of Interest	
Compound Name:	NIK-IN-2
Cat. No.:	B10771558

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This guide provides a comprehensive comparison of the kinase inhibitor **NIK-IN-2** with other kinases, offering researchers, scientists, and drug development professionals objective data on its selectivity and potential off-target effects. The following sections present quantitative data, detailed experimental protocols, and visualizations of relevant signaling pathways to support informed decisions in research and development.

Executive Summary

NIK-IN-2 is a potent, covalent inhibitor of NF-κB-inducing kinase (NIK), a key regulator of the non-canonical NF-κB signaling pathway. Its selectivity is a critical attribute for its use as a chemical probe and for its potential therapeutic development. This guide summarizes the cross-reactivity profile of **NIK-IN-2** against a panel of 468 human kinases, providing a clear comparison of its inhibitory activity against its intended target and other kinases.

Cross-Reactivity Profile of NIK-IN-2

The selectivity of **NIK-IN-2** was assessed using the KINOMEscan™ profiling service from DiscoverX. This competition binding assay measures the ability of a compound to displace a ligand from the active site of a kinase. The results are reported as percent of control (% Control), where a lower value indicates stronger binding and inhibition.

Table 1: Kinase Selectivity Profile of **NIK-IN-2** at 1 μM

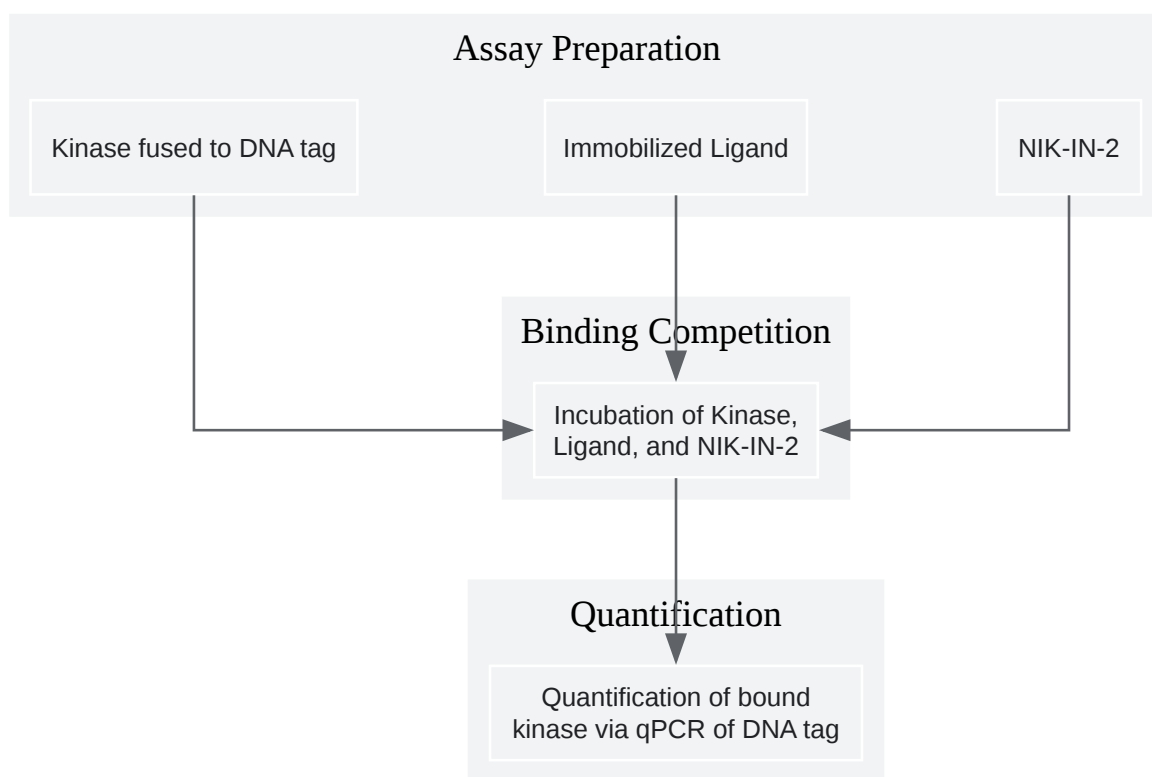| Target Kinase	Gene Symbol	% Control at 1 μM	Kinase Family
MAP3K14 (NIK)	MAP3K14	0.1	STE
MAP3K2	MAP3K2	0.5	STE
MAP3K3	MAP3K3	1.8	STE
TESK1	TESK1	2.2	TKL
GAK	GAK	2.5	Other
MAP2K4	MAP2K4	3.1	TKL
MAP2K7	MAP2K7	3.3	TKL
FLT3	FLT3	3.5	TK
TNK2	TNK2	4.3	TK
STK10	STK10	4.5	STE
MAP3K1	MAP3K1	4.6	STE
TNIK	TNIK	5.4	STE
ZAK (MAP3K20)	MAP3K20	6.2	TKL
KIT	KIT	7.1	TK
MEK5 (MAP2K5)	MAP2K5	8.5	TKL
...	...	...	...

A comprehensive list of all 468 kinases tested can be found in the supplementary information of the source publication.
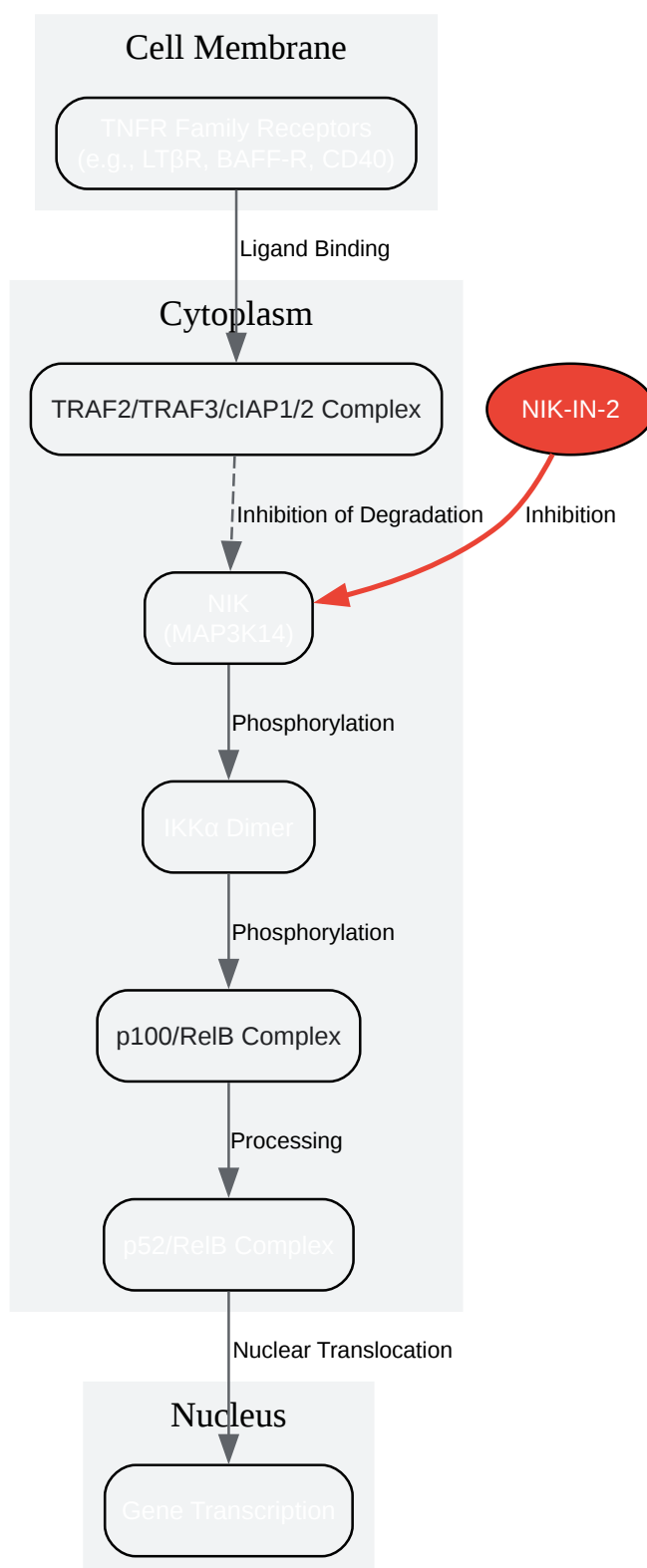
Experimental Protocols

KINOMEscan™ Selectivity Profiling

The cross-reactivity of **NIK-IN-2** was determined using the KINOMEscan™ platform. This assay is based on a competition binding principle.

Experimental Workflow:

Assay Preparation

Kinase fused to DNA tag

Immobilized Ligand

NIK-IN-2

Binding Competition

Incubation of Kinase, Ligand, and NIK-IN-2

Quantification

Quantification of bound kinase via qPCR of DNA tag

Cell Membrane

TNFR Family Receptors
(e.g., LTβR, BAFF-R, CD40)

↓ Ligand Binding

Cytoplasm

TRAF2/TRAF3/cIAP1/2 Complex

NIK-IN-2

↓ Inhibition of Degradation

→ Inhibition

NIK
(MAP3K14)

↓ Phosphorylation

IKKα Dimer

↓ Phosphorylation

p100/RelB Complex

↓ Processing

p52/RelB Complex

↓ Nuclear Translocation

Nucleus

Gene Transcription

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